

# Technical Safety & Handling Guide: 1,3-Dithiolane-2-carboxylic Acid

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## Compound of Interest

Compound Name:	1,3-Dithiolane-2-carboxylic acid
CAS No.:	5616-65-9
Cat. No.:	B1330304

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## Executive Summary

This technical guide provides a rigorous safety framework for the handling, storage, and experimental use of **1,3-Dithiolane-2-carboxylic acid** (CAS: 5616-65-9).<sup>[1][2][3]</sup> While often overshadowed by its precursors (such as 1,2-ethanedithiol), this heterocyclic building block presents specific risks regarding acute toxicity, respiratory irritation, and organosulfur odor management.<sup>[1][2][3]</sup>

This document moves beyond standard Safety Data Sheet (SDS) boilerplate to provide causal explanations for safety protocols—explaining why a step is necessary based on the molecule's physicochemical reactivity.

## Chemical Profile & Physicochemical Properties<sup>[1][2]</sup> <sup>[3][4][5][6][7][8]</sup>

Understanding the structure is the first step in predicting hazard behavior.<sup>[1][2][3]</sup> **1,3-Dithiolane-2-carboxylic acid** consists of a five-membered dithiolane ring with a carboxylic acid moiety at the C2 position.<sup>[1][2][3]</sup>

Property	Data	Operational Implication
CAS Number	5616-65-9	Unique identifier for inventory tracking.[1][2][3]
Formula	C <sub>4</sub> H <sub>6</sub> O <sub>2</sub> S <sub>2</sub>	High sulfur content (approx. 42% by mass).[1][2][3]
Mol. Weight	150.22 g/mol	Non-volatile solid/viscous oil; dust/aerosol risk.[1][2][3]
Acidity (pKa)	~3.5–4.0 (Est.)[1][2][3]	Corrosive to mucous membranes; incompatible with strong bases.[1][2][3]
Odor	Characteristic Sulfide	Stench hazard. Requires dedicated ventilation.[1][2][3]
Solubility	DCM, EtOAc, DMSO	Permeates standard nitrile gloves over time.[1][2][3]

## Hazard Identification & Toxicology[1][2][3][9]

### GHS Classification (H-Codes)

Based on available ECHA notifications and structural analogs, the following hazards are critical:

- H302: Harmful if swallowed.[1][2][3][4]
- H315: Causes skin irritation.[1][2][3][5]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

### The "Stench" Factor & Metabolic Toxicity

While not always explicitly flagged in basic GHS data, dithiolanes can degrade or hydrolyze to release 1,2-ethanedithiol (EDT) or related mercaptans, particularly under acidic or thermal

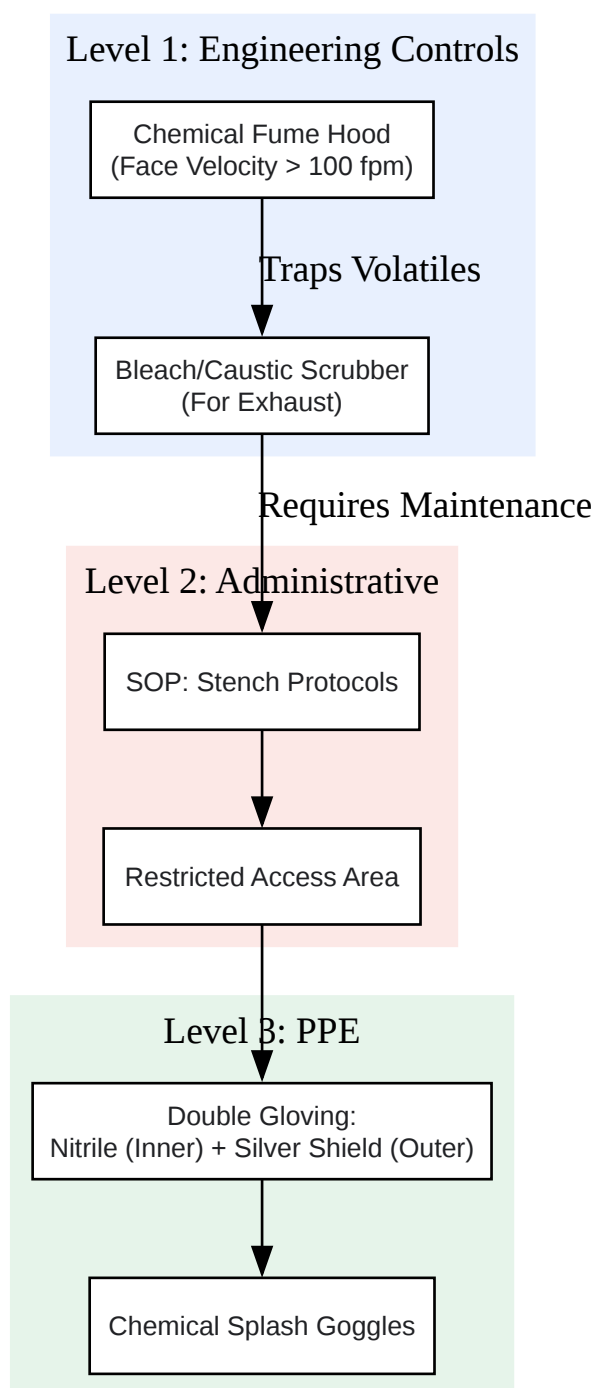
stress.[1][2][3]

- Mechanism: Organosulfur compounds target the central nervous system and can cause "olfactory fatigue" (inability to smell the hazard after initial exposure).[1][2][3]
- Protocol: All handling must assume the potential evolution of volatile thiols.[1][2][3]

## Engineering Controls & PPE (Defense in Depth)

We utilize a "Defense in Depth" strategy. Reliance on PPE alone is a critical failure mode.[1][2][3]

## Hierarchy of Controls Workflow



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Figure 1: The operational hierarchy for handling organosulfur acids. Note that engineering controls (ventilation) precede PPE.<sup>[1][2][3]</sup>

## PPE Selection Rationale

- Gloves: Standard nitrile gloves degrade rapidly upon exposure to sulfur-containing organics and chlorinated solvents (DCM).[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Recommendation: Use Silver Shield® (Laminate) or Viton® gloves for primary handling.[\[1\]](#)[\[2\]](#)[\[3\]](#) If dexterity requires nitrile, use the "Double-Glove" technique and change the outer pair immediately upon splash contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory: If work must occur outside a hood (strongly discouraged), a full-face respirator with OV/AG (Organic Vapor/Acid Gas) cartridges is mandatory.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Operational Protocols

### Storage & Stability[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Temperature: Store at 2–8°C. Cold storage retards oxidative degradation of the sulfur ring.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Atmosphere: Store under Argon or Nitrogen.[\[1\]](#)[\[2\]](#)[\[3\]](#) Oxygen promotes the formation of sulfoxides/sulfones, altering chemical potency.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Segregation: Keep away from strong oxidizers (peroxides, permanganates) and strong bases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Experimental Handling (Weighing & Transfer)

The "Closed Loop" Principle: Never expose the open container to the general lab atmosphere.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Preparation: Place a balance inside the fume hood.[\[1\]](#)[\[2\]](#)[\[3\]](#) If this is impossible, use a tared vial transfer method:
  - Tare a vial with a septum cap.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Add material inside the hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Seal immediately.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Weigh the sealed vial outside the hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Solvent Choice: Avoid using low-boiling ethers if possible; they can carry organosulfur vapors easily.[\[1\]](#)[\[2\]](#)[\[3\]](#) Chlorinated solvents (DCM, Chloroform) are excellent solubilizers but permeate gloves; handle with extreme caution.[\[1\]](#)[\[2\]](#)[\[3\]](#)

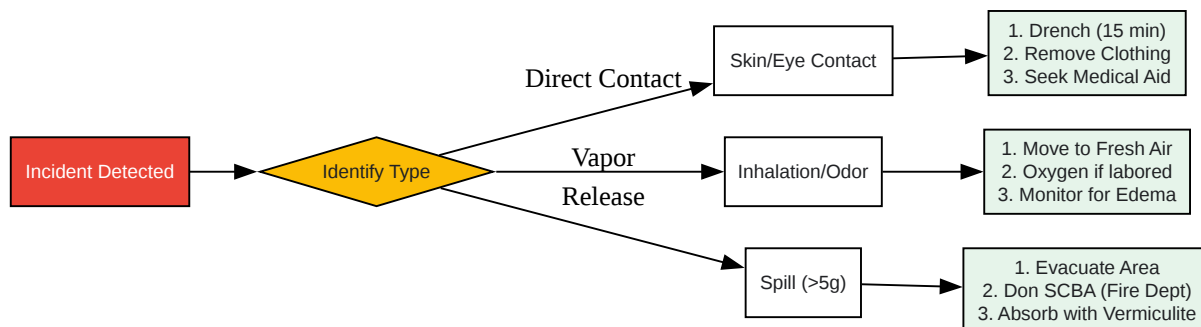
## Decontamination & Waste (The Bleach Quench)

Sulfur odors and residues must be chemically oxidized, not just washed away.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- The Oxidizing Solution: 10% Sodium Hypochlorite (Bleach) or dilute Hydrogen Peroxide.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mechanism: Oxidation converts the odorous sulfide/dithiolane to non-volatile, odorless sulfoxides or sulfonates.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Reaction:
- Protocol:
  - Soak all contaminated glassware in a bleach bath for 24 hours inside the fume hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Wipe down work surfaces with bleach solution, followed by water (to prevent corrosion of metal surfaces).[\[1\]](#)[\[2\]](#)[\[3\]](#)
  - Warning: Do not mix bleach with acids (releases Chlorine gas) or ammonia (releases Chloramine).[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Emergency Response Procedures

In the event of exposure, immediate action determines the outcome.[\[1\]](#)[\[2\]](#)[\[3\]](#) The following decision tree guides the response.



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Figure 2: Emergency Response Decision Matrix. Immediate water irrigation is critical for skin/eye contact due to the acidic nature of the compound.[1][2][3]

## First Aid Specifics

- Eye Contact: Rinse immediately with water for at least 15 minutes.[1][2][3] The carboxylic acid group poses a risk of corneal opacity if untreated.[1][2][3]
- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia combined with esophageal burns from the acid is high.[1][2][3] Rinse mouth and call a Poison Control Center.

## References

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## Sources

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